

# In-Depth Technical Guide: Desacetyl Diltiazem-d3 (CAS Number 1246815-32-6)

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## Compound of Interest

Compound Name: Desacetyl Diltiazem-d3

Cat. No.: B563394

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, handling, and experimental applications of **Desacetyl Diltiazem-d3**, a deuterated metabolite of the calcium channel blocker Diltiazem. This document is intended to serve as a valuable resource for professionals in research and drug development.

## Chemical and Physical Properties

**Desacetyl Diltiazem-d3** is a stable, isotopically labeled form of Desacetyl Diltiazem, a major metabolite of Diltiazem. The incorporation of three deuterium atoms provides a distinct mass signature, making it an ideal internal standard for quantitative mass spectrometry-based bioanalytical assays.<sup>[1][2]</sup>

Table 1: Physicochemical Properties of **Desacetyl Diltiazem-d3**

Property	Value	Source(s)
CAS Number	1246815-32-6	[2][3]
IUPAC Name	(2S,3S)-5-[2-(dimethylamino-d3)ethyl]-2,3-dihydro-3-hydroxy-2-(4-methoxyphenyl)-1,5-benzothiazepin-4(5H)-one	[2]
Molecular Formula	C <sub>20</sub> H <sub>21</sub> D <sub>3</sub> N <sub>2</sub> O <sub>3</sub> S	[2]
Molecular Weight	375.50 g/mol	[2]
Appearance	Off-White to Pale Yellow Solid	[2][3]
Melting Point	84-86 °C	[3]
Solubility	Soluble in Chloroform and Methanol.	[1][3]
Storage	2-8°C, Hygroscopic, Refrigerator, Under Inert Atmosphere.	[2][3]

## Safety and Handling

As a deuterated analog of a pharmacologically active compound, **Desacetyl Diltiazem-d3** should be handled with care in a laboratory setting. The safety profile is expected to be similar to its parent compound, Diltiazem. The following information is based on the Safety Data Sheet (SDS) for Diltiazem hydrochloride.

Table 2: GHS Hazard Information for Diltiazem Hydrochloride

Pictogram	GHS Classification	Hazard Statement(s)	Precautionary Statement(s)
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed.	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
Reproductive toxicity (Category 2)	H361: Suspected of damaging fertility or the unborn child.	P201: Obtain special instructions before use. P280: Wear protective gloves/protective clothing/eye protection/face protection.	

#### Handling Recommendations:

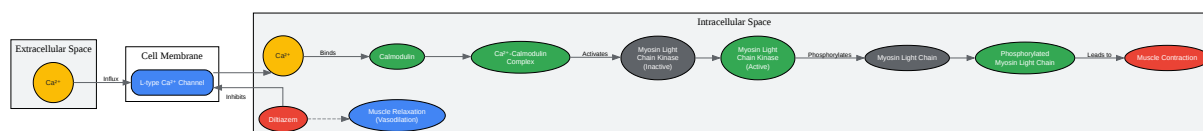
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.[\[4\]](#)[\[5\]](#)
- Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Hygiene: Avoid contact with skin and eyes. Wash hands thoroughly after handling. Do not ingest or inhale.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area as specified in Table 1.[\[2\]](#)[\[3\]](#) The compound is hygroscopic.[\[1\]](#)[\[2\]](#)

## Biological Activity and Mechanism of Action

**Desacetyl Diltiazem-d3** is primarily used as an analytical standard and is not intended for direct therapeutic use. Its biological activity is attributed to the non-deuterated parent compound, Diltiazem. Diltiazem is a non-dihydropyridine calcium channel blocker.[6] It exerts its effects by inhibiting the influx of extracellular calcium ions through L-type calcium channels in cardiac and vascular smooth muscle.[7][8] This leads to a decrease in intracellular calcium concentration, resulting in relaxation of vascular smooth muscle (vasodilation) and a reduction in myocardial contractility and heart rate.[6][8]

## Signaling Pathway of Diltiazem in Vascular Smooth Muscle Cells

The following diagram illustrates the mechanism of Diltiazem-induced vasodilation.



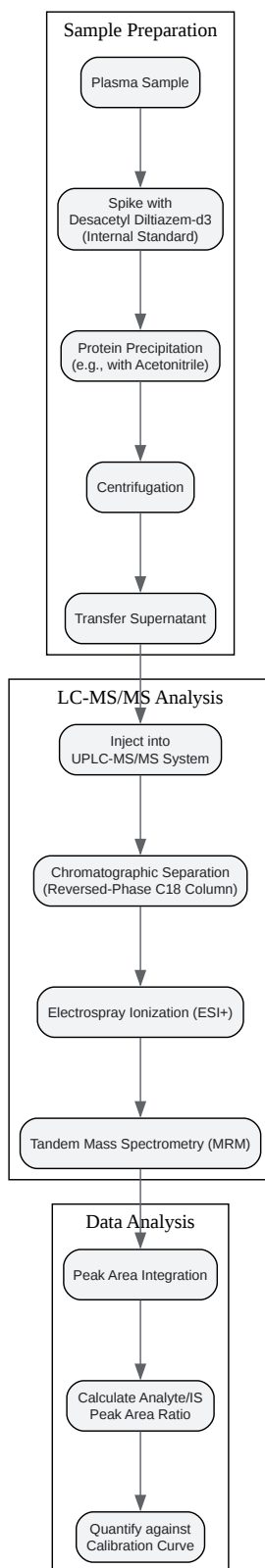
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Caption: Diltiazem's vasodilatory effect via L-type calcium channel inhibition.

## Experimental Protocols

**Desacetyl Diltiazem-d3** is predominantly used as an internal standard in the quantification of Diltiazem and its metabolites in biological matrices such as plasma. Below is a representative experimental workflow for such an analysis using Liquid Chromatography-Mass Spectrometry (LC-MS).

# Workflow for Diltiazem and Metabolite Quantification in Plasma



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Caption: A typical bioanalytical workflow for Diltiazem quantification.

## Detailed Methodologies for Key Experiments

### 4.2.1 Sample Preparation: Protein Precipitation

- To 100  $\mu$ L of plasma sample in a microcentrifuge tube, add 10  $\mu$ L of **Desacetyl Diltiazem-d3** internal standard working solution (concentration will depend on the specific assay requirements).
- Vortex the sample for 10 seconds.
- Add 300  $\mu$ L of cold acetonitrile to precipitate plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge the sample at 10,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube or a 96-well plate for LC-MS analysis.

### 4.2.2 Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)[9][10]

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A reversed-phase C18 column (e.g., 50 x 2.1 mm, 1.8  $\mu$ m).
- Mobile Phase: A gradient of (A) 0.1% formic acid in water and (B) 0.1% formic acid in acetonitrile is commonly used. The specific gradient will depend on the analytes and column dimensions.
- Flow Rate: Typically 0.3-0.5 mL/min.
- Injection Volume: 5-10  $\mu$ L.
- MS System: A triple quadrupole mass spectrometer.

- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Detection: Multiple Reaction Monitoring (MRM) is used for selective and sensitive detection. The precursor-to-product ion transitions for Diltiazem, its metabolites, and the internal standard are monitored.

Table 3: Example MRM Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Diltiazem	415.1	178.1
Desacetyl Diltiazem	373.1	107.1
Desacetyl Diltiazem-d3 (IS)	376.1	110.1

(Note: The exact m/z values may vary slightly depending on the instrument and conditions.)

## Applications in Research and Development

- Pharmacokinetic Studies: **Desacetyl Diltiazem-d3** is essential for accurately determining the pharmacokinetic profile of Diltiazem, including its absorption, distribution, metabolism, and excretion (ADME).[\[1\]](#)
- Metabolism Studies: It is used to investigate the metabolic pathways of Diltiazem and to quantify its major metabolites in various biological systems.[\[1\]](#)
- Bioequivalence Studies: In the development of generic Diltiazem formulations, **Desacetyl Diltiazem-d3** is a critical tool for demonstrating bioequivalence to the innovator product.
- Clinical Drug Monitoring: While less common in routine clinical practice, it can be used in research settings to monitor patient compliance and to study drug-drug interactions involving Diltiazem.

## Conclusion

**Desacetyl Diltiazem-d3** is a vital analytical tool for researchers and drug development professionals working with Diltiazem. Its well-defined physicochemical properties and its utility

as an internal standard in robust bioanalytical methods make it indispensable for accurate and reliable quantification of Diltiazem and its metabolites. Adherence to proper safety and handling procedures is crucial to ensure the well-being of laboratory personnel. This guide provides a foundational understanding to support the effective and safe use of this compound in a scientific setting.

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